

2-Cyano-3-nitropyridine chemical properties and structure

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Compound of Interest

Compound Name: 2-Cyano-3-nitropyridine

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An In-depth Technical Guide to **2-Cyano-3-nitropyridine**: Properties, Reactivity, and Applications

Introduction

2-Cyano-3-nitropyridine, also known by its IUPAC name 3-nitropyridine-2-carbonitrile, is a highly functionalized heterocyclic compound of significant interest in synthetic organic chemistry.^{[1][2]} Its unique electronic properties, stemming from the presence of two powerful electron-withdrawing groups—a cyano (-CN) and a nitro (-NO₂) group—on the pyridine ring, render it a versatile building block for the synthesis of a wide array of more complex molecules.^{[1][3]} This guide provides a comprehensive overview of the chemical structure, physicochemical properties, reactivity, synthesis, and key applications of **2-Cyano-3-nitropyridine**, with a focus on its utility for researchers in drug development and materials science.

Molecular Structure and Spectroscopic Profile

Nomenclature and Chemical Identifiers

Correctly identifying a chemical compound is critical for reliable research. The universally recognized identifiers for **2-Cyano-3-nitropyridine** are detailed below.

Identifier	Value
IUPAC Name	3-nitropyridine-2-carbonitrile[2]
Synonyms	3-Nitropicolinonitrile, 3-Nitro-2-pyridinecarbonitrile[1][2]
CAS Number	51315-07-2[1][2][4][5]
Molecular Formula	C ₆ H ₃ N ₃ O ₂ [1][2][5]
Molecular Weight	149.11 g/mol [1][2][3][5]
PubChem CID	568586[1][2]
InChIKey	OLXPGXMJZQJQHT-UHFFFAOYSA-N[6]

Chemical Structure

The structure of **2-Cyano-3-nitropyridine** consists of a pyridine ring substituted at the C2 and C3 positions. The strong electron-withdrawing nature of both the cyano and nitro groups significantly decreases the electron density of the pyridine ring, making it highly electrophilic.[3] This electronic feature is the primary driver of its characteristic reactivity.

Caption: 2D structure of **2-Cyano-3-nitropyridine**.

Spectroscopic Data

Spectroscopic analysis confirms the molecular structure of **2-Cyano-3-nitropyridine**. Key spectral data are summarized below.

Technique	Observed Peaks / Data
^{13}C NMR	Spectra available, confirming the carbon framework. [2] [6]
Mass Spec (GC-MS)	Molecular Ion Peak (M^+) at $m/z = 149$. [2]
Infrared (IR)	Characteristic absorption bands for $\text{C}\equiv\text{N}$ (cyano) and NO_2 (nitro) groups are expected around $2200\text{-}2250\text{ cm}^{-1}$ and $1500\text{-}1550\text{ cm}^{-1}$ / $1300\text{-}1350\text{ cm}^{-1}$ respectively. [7] [8]

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, storage, and application.

Property	Value / Description	Source
Appearance	Yellow to brown solid.	[1] [3]
Melting Point	146 - 148 °C	[3]
Solubility	Insoluble in water. Soluble in common organic solvents like dichloromethane and ethanol.	[3]
Stability	Stable under normal storage conditions.	[3]
Storage Conditions	Store in a cool, dry, well-ventilated area at 0-8°C. Keep container tightly closed.	[1] [9]

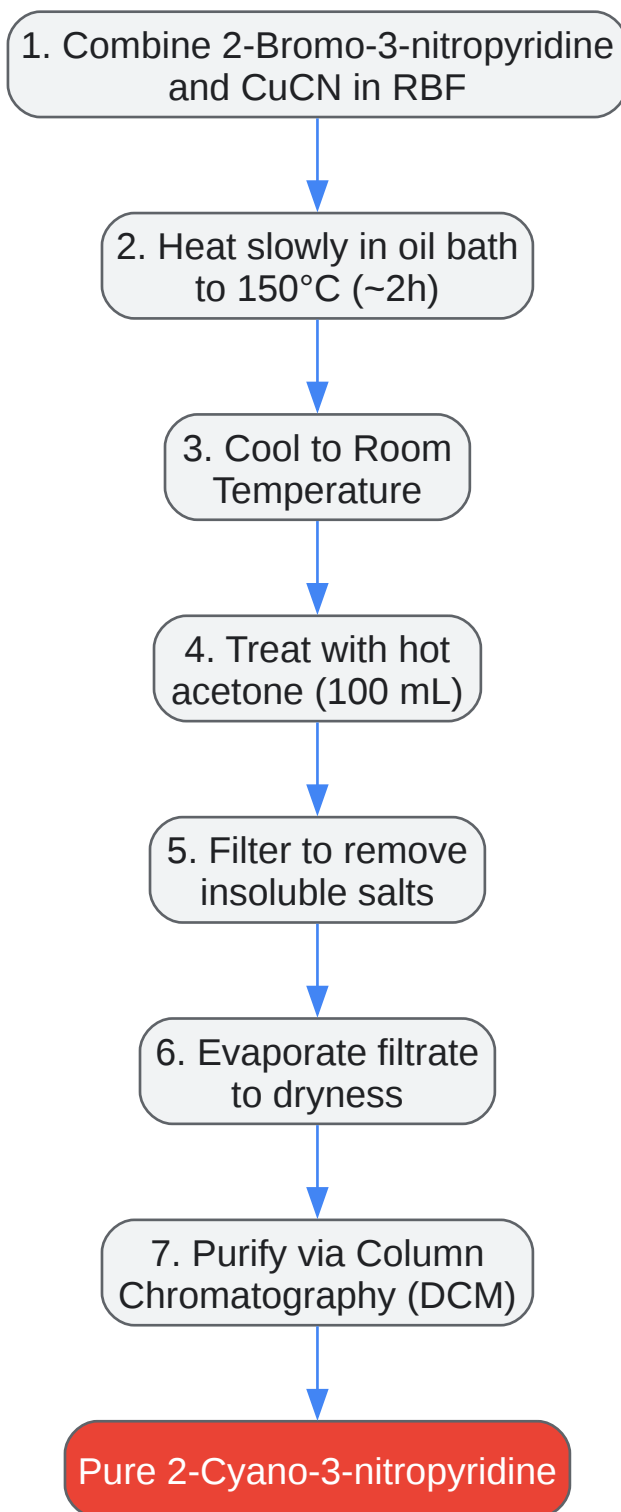
Synthesis and Reactivity

Synthetic Protocol: Cyanation of 2-Bromo-3-nitropyridine

A common and effective method for synthesizing **2-Cyano-3-nitropyridine** is through the nucleophilic substitution of a halogenated precursor, such as 2-Bromo-3-nitropyridine, with a cyanide source.^{[4][10]} The copper(I) cyanide-mediated reaction is a well-established procedure.

Experimental Protocol:

- **Reactant Charging:** In a 50 mL round-bottom flask, combine 2-Bromo-3-nitropyridine (0.500 g, 2.46 mmol) and copper(I) cyanide (0.450 g, 5.02 mmol).^{[4][10]}
- **Heating:** Place the flask in an oil bath and heat slowly. The reaction mixture will begin to turn black as the temperature approaches 150 °C (approximately 2 hours).^{[4][10]}
- **Work-up:** After the reaction is complete, cool the flask to room temperature. Add hot acetone (100 mL) to the solid reaction mass and stir.^{[4][10]}
- **Isolation:** Filter the resulting mixture to remove insoluble copper salts. Evaporate the filtrate to dryness to obtain the crude product as a dark brown solid.^{[4][10]}
- **Purification:** Purify the crude solid using column chromatography on silica gel, eluting with 100% dichloromethane. This yields **2-Cyano-3-nitropyridine** as a white to yellow powder (typical yield: ~68%).^{[4][10]}



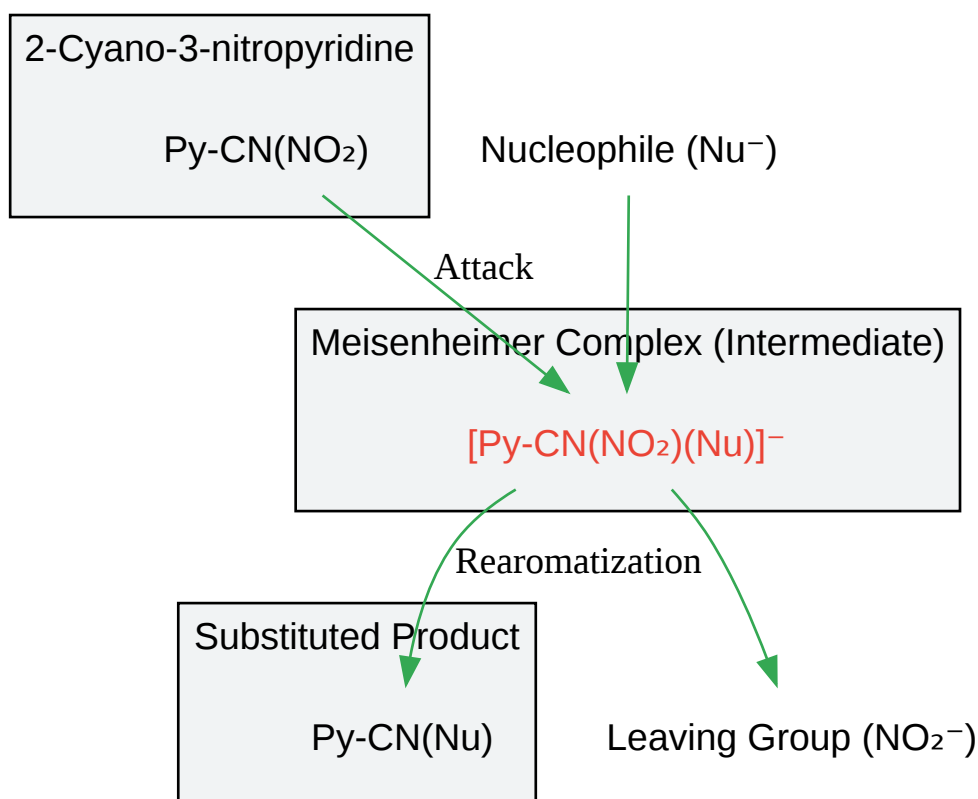
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Caption: Workflow for the synthesis of **2-Cyano-3-nitropyridine**.

Chemical Reactivity: A Hub for Nucleophilic Aromatic Substitution

The defining characteristic of **2-Cyano-3-nitropyridine** is the pronounced electrophilicity of its aromatic ring. The synergistic electron-withdrawing effects of the ortho-cyano and nitro groups make the pyridine ring highly susceptible to attack by nucleophiles.^[3]

- **Activation for S_NAr:** The nitro group, in particular, strongly activates the ring for Nucleophilic Aromatic Substitution (S_NAr) reactions.^[11] This makes the compound an excellent substrate for introducing a variety of functional groups.
- **Regioselectivity:** Nucleophilic attack can lead to the displacement of either the nitro group or other substituents on the ring. Studies on related 3-nitropyridine systems show that the nitro group can act as a competent leaving group, especially with sulfur-based nucleophiles.^[11] The outcome is often dependent on the nature of the nucleophile and the reaction conditions. For instance, in 2-cyano-3-nitroimidazo[1,2-a]pyridine, nitrogen and oxygen nucleophiles tend to substitute the cyano group, while sulfur nucleophiles displace the nitro group.^[12]
- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group, providing a pathway to 2-cyano-3-aminopyridine derivatives. These amino compounds are valuable intermediates for constructing fused heterocyclic systems or for further functionalization, such as in the synthesis of amides and ureas.^[12]



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Caption: Generalized S_NAr mechanism on **2-Cyano-3-nitropyridine**.

Applications in Research and Development

The unique reactivity of **2-Cyano-3-nitropyridine** makes it a valuable intermediate in several high-value chemical industries.^[1]

- **Pharmaceutical Synthesis:** It is a key building block for creating biologically active molecules.^[1] Its derivatives are explored in the development of novel therapeutics, including anti-inflammatory and anti-cancer drugs.^[1] The 2-amino-3-cyanopyridine scaffold, readily accessible from this compound, is a known pharmacophore with applications as enzyme inhibitors and has been investigated for anticancer activity.^{[13][14][15]}
- **Agrochemicals:** The compound serves as an intermediate in the synthesis of modern pesticides and herbicides, contributing to crop protection and agricultural productivity.^{[1][16]}

- **Materials Science:** There is growing interest in using **2-Cyano-3-nitropyridine** for the development of advanced materials.^[1] Its electronic properties and ability to be incorporated into larger structures make it a candidate for creating novel polymers, coatings, and electronic materials with tailored characteristics.^[1]

Safety and Handling

As with any reactive chemical intermediate, proper safety protocols must be followed when handling **2-Cyano-3-nitropyridine**. While a specific safety data sheet (SDS) for this exact compound should always be consulted, general guidance for related cyanopyridine and nitropyridine compounds provides a strong basis for safe handling.^{[9][17][18][19]}

- **Hazard Identification:** Based on analogous compounds, it is expected to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[9][17]} It may also be harmful if swallowed.^{[9][18]}
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles or face shield).^{[9][17]}
- **Handling:** Use only in a well-ventilated area, such as a chemical fume hood.^{[9][17]} Avoid breathing dust, fumes, or vapors. Wash hands thoroughly after handling and prevent contact with skin and eyes.^{[17][18]}
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible substances and sources of ignition.^{[1][9]}
- **First Aid:**
 - **Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.^[17]
 - **Skin:** Wash with plenty of soap and water. Remove contaminated clothing.^[17]
 - **Inhalation:** Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.^[17]
 - **Ingestion:** If swallowed, call a poison center or doctor.^[18]

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